

# Application Notes and Protocols: Bromochlorophenol Blue Sodium Salt Working Solutions

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## Compound of Interest

Compound Name: *Bromochlorophenol Blue sodium salt*

Cat. No.: *B008802*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

Bromochlorophenol Blue (BCPB) is a versatile pH indicator and dye utilized in a variety of scientific and research applications. Its sodium salt form offers enhanced solubility in aqueous solutions, making it a convenient choice for laboratory use. The indicator exhibits a distinct color change from yellow at pH 3.0 to blue or violet at pH 4.6, providing a clear visual reference for pH determination within this acidic range.<sup>[1][2]</sup> Key applications include its use as a pH indicator in titrations and microbiological studies, in biochemical assays for the detection of proteins and enzymes, for monitoring water quality in environmental testing, and in colorimetric sensor arrays for sugar identification.<sup>[1][3][4]</sup>

### Chemical Properties

**Bromochlorophenol Blue sodium salt** is the sodium salt of 3',3"-dibromo-5',5"-dichlorophenolsulfonphthalein. It is typically a black to dark green powder that is soluble in water and ethanol.<sup>[3][5]</sup> The solution's stability is generally good under normal laboratory conditions, though it should be stored in a cool, dry, well-ventilated area and protected from light.<sup>[6][7]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data for the preparation and use of **Bromochlorophenol Blue sodium salt** working solutions.

Property	Value	Source(s)
Molecular Formula	$C_{19}H_9Br_2Cl_2NaO_5S$	[4]
Molecular Weight	603.05 g/mol	[4]
Appearance	Black to dark green powder	[3][4]
pH Transition Range	3.0 (Yellow) – 4.6 (Blue/Violet)	[1][2]
Solubility	Soluble in water and ethanol	[5]

Solution Type	Concentration	Primary Application
Aqueous Solution	0.04% (w/v)	General purpose pH indicator
Ethanolic Solution	0.1% (w/v)	Titration, Non-aqueous systems

## Experimental Protocols

### Protocol 1: Preparation of 0.1% (w/v) Aqueous Bromochlorophenol Blue Sodium Salt Indicator Solution

This protocol outlines the preparation of a stock solution suitable for general laboratory use as a pH indicator.

Materials:

- **Bromochlorophenol Blue sodium salt** powder
- Deionized or distilled water
- 100 mL volumetric flask

- Weighing paper or boat
- Spatula
- Analytical balance
- Magnetic stirrer and stir bar (optional)
- Storage bottle (amber glass recommended)

#### Procedure:

- Weighing: Accurately weigh 0.1 g of **Bromochlorophenol Blue sodium salt** powder using an analytical balance.
- Dissolving: Transfer the powder to a 100 mL volumetric flask. Add approximately 50-70 mL of deionized or distilled water.
- Mixing: Gently swirl the flask or use a magnetic stirrer to dissolve the powder completely. The sodium salt form should dissolve readily in water.
- Volume Adjustment: Once the powder is fully dissolved, add deionized water to bring the final volume to the 100 mL mark on the volumetric flask.
- Final Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the prepared solution to a clearly labeled amber glass bottle for storage. Store at room temperature, protected from light.

## Protocol 2: Preparation of 0.1% (w/v) Ethanolic Bromochlorophenol Blue Sodium Salt Indicator Solution

This protocol is suitable for applications where an alcoholic solution is preferred, such as in certain titrations.

#### Materials:

- **Bromochlorophenol Blue sodium salt** powder

- 95% Ethanol
- Deionized or distilled water
- 100 mL volumetric flask
- Weighing paper or boat
- Spatula
- Analytical balance
- Graduated cylinders
- Storage bottle (amber glass recommended)

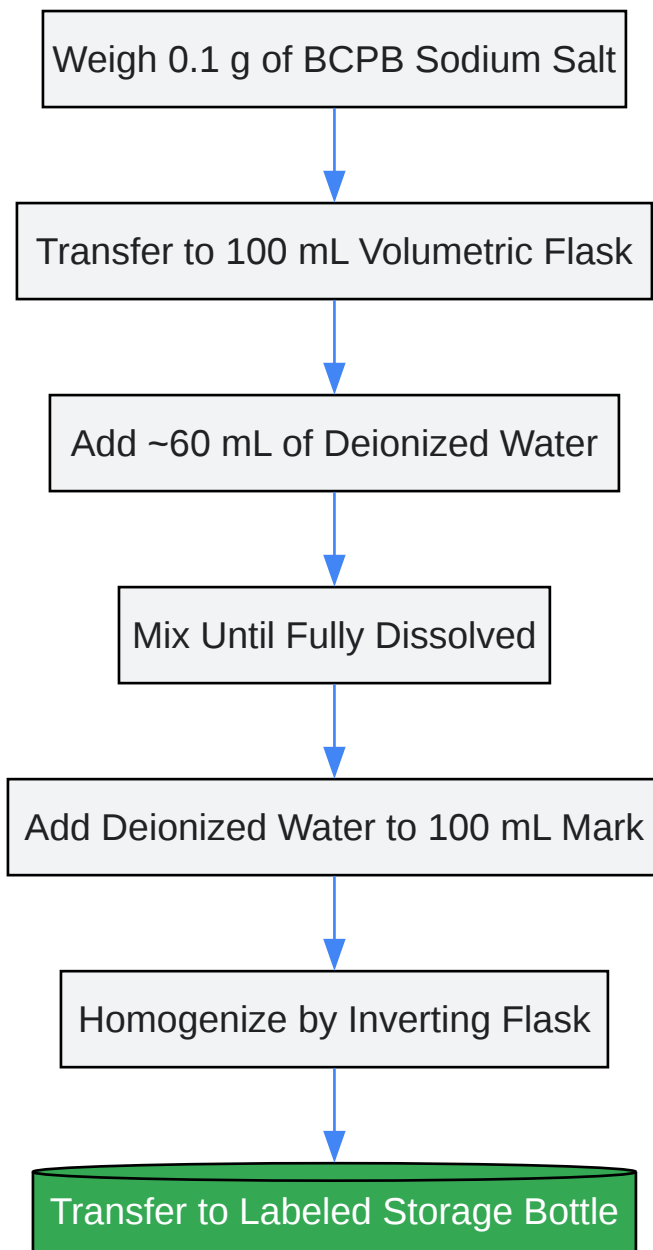
#### Procedure:

- Weighing: Weigh out 0.1 g of **Bromochlorophenol Blue sodium salt** powder.
- Initial Dissolution: Transfer the powder into a 100 mL volumetric flask. Add 20 mL of 95% ethanol to the flask. Swirl gently to dissolve the powder.
- Dilution: After the powder has dissolved in the ethanol, add deionized or distilled water to bring the total volume to the 100 mL mark.
- Homogenization: Cap the flask and invert it multiple times to ensure a uniform mixture.
- Storage: Transfer the solution to a labeled amber glass bottle and store at room temperature.

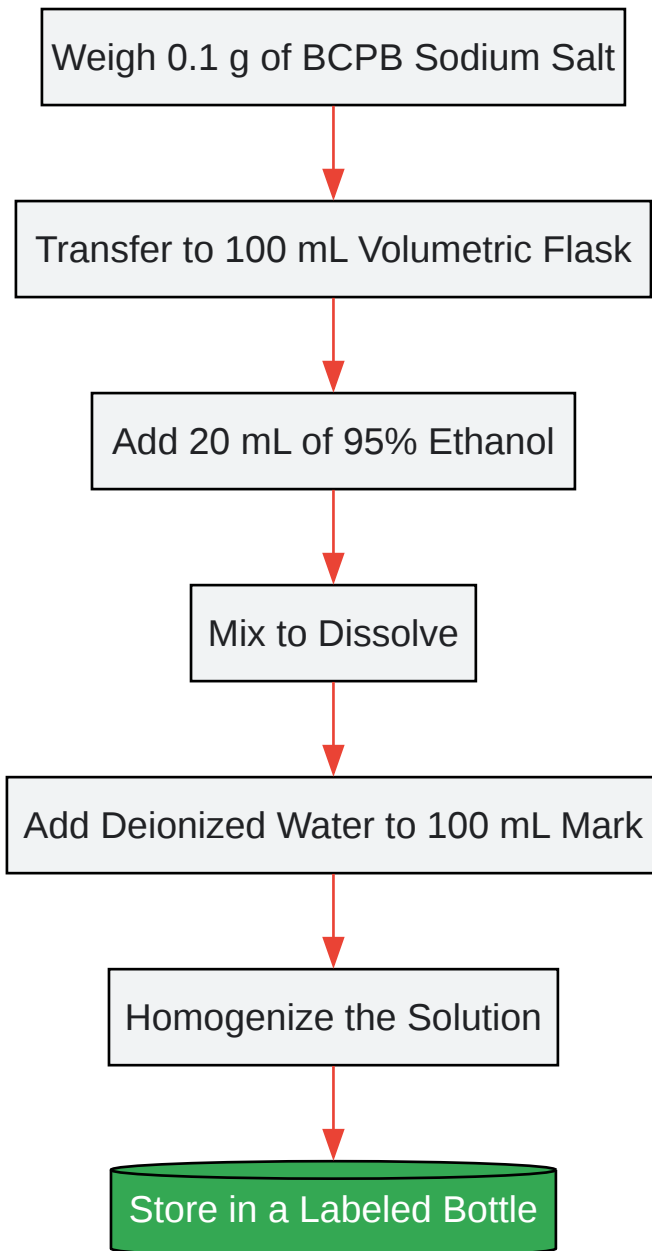
## Visualizations

The following diagrams illustrate the logical workflow for the preparation of the working solutions.

## Workflow for Aqueous Solution Preparation



## Workflow for Ethanolic Solution Preparation



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- To cite this document: BenchChem. [Application Notes and Protocols: Bromochlorophenol Blue Sodium Salt Working Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008802#how-to-prepare-a-working-solution-of-bromochlorophenol-blue-sodium-salt]

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